

Molecular weight of 3-Benzyloxy-4-methoxybenzyl alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-(Benzyloxy)-4-methoxyphenyl)methanol

Cat. No.: B154498

[Get Quote](#)

A Technical Guide to 3-Benzyloxy-4-methoxybenzyl alcohol

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical and physical properties of 3-Benzyloxy-4-methoxybenzyl alcohol, along with relevant experimental protocols and pathway visualizations.

Physicochemical Properties

3-Benzyloxy-4-methoxybenzyl alcohol, also known as **(3-(Benzyloxy)-4-methoxyphenyl)methanol**, is an organic compound with the molecular formula $C_{15}H_{16}O_3$ ^[1]. Its properties are summarized in the table below.

Property	Value	Source
Molecular Weight	244.28 g/mol	[1]
Exact Mass	244.109944368 Da	[1]
Molecular Formula	C15H16O3	[1]
CAS Number	1860-60-2	[1]
IUPAC Name	(4-methoxy-3-phenylmethoxyphenyl)methanol	[1]
XLogP3	2.2	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	4	[1]
Topological Polar Surface Area	38.7 Å ²	[1]
Heavy Atom Count	18	[1]

Synthesis and Experimental Protocols

A notable application of 3-Benzyloxy-4-methoxybenzyl alcohol is in solid-phase organic synthesis. One method involves its use in the creation of a 3-methoxy-4-benzyloxybenzyl alcohol (MBBA) resin. This process is carried out in a two-step sequence under microwave irradiation.

Preparation of 3-Methoxy-4-benzyloxybenzaldehyde Resin

- **Reaction Setup:** Commercially available Merrifield resin is reacted with vanillin.
- **Monitoring:** The formation of the resin is monitored by the appearance of a C=O stretching frequency at 1688 cm⁻¹ and an O=C–H stretching frequency at 2760 cm⁻¹ in FTIR analysis.

Further verification is done by observing the aldehydic resonance at 9.78 ppm in the ^1H MAS-NMR spectrum[2].

- Loading Determination: The loading of the aldehyde group is determined by nitrogen analysis involving a 2,4-dinitrophenyl hydrazine (DNP) derivative, with a reported loading of 1.081 mmol/g, corresponding to a 99% yield[2].

Reduction to 3-Methoxy-4-benzyloxybenzyl alcohol (MBBA) Resin

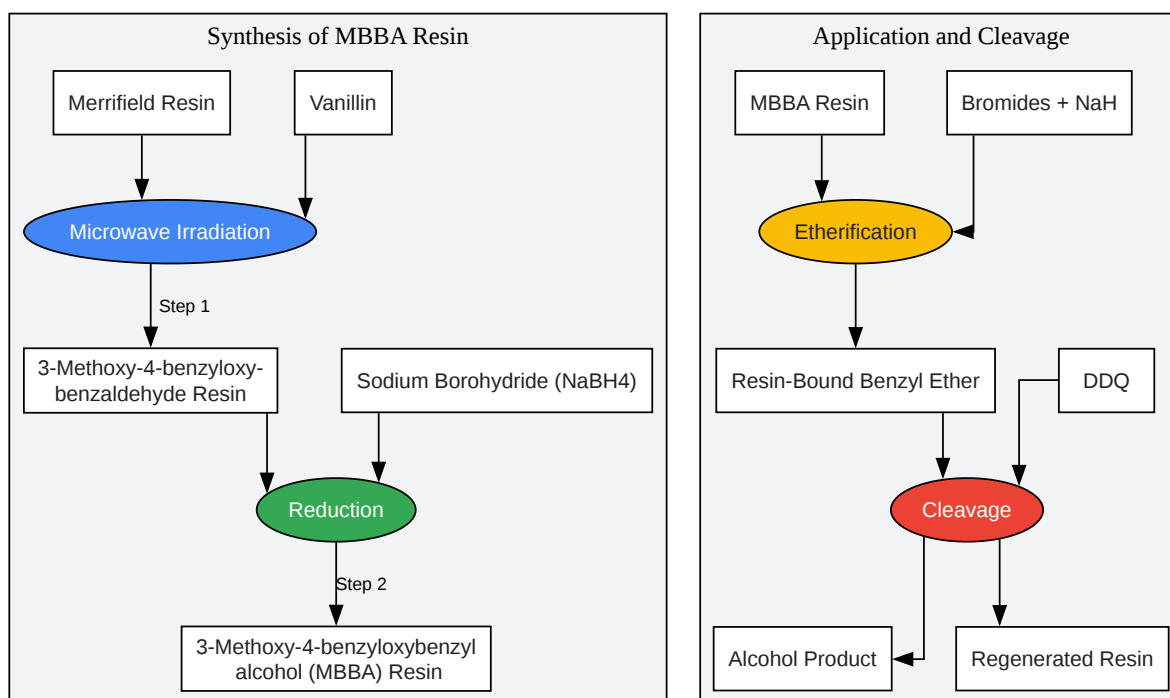
- Reduction Step: The 3-methoxy-4-benzyloxybenzaldehyde resin is then reduced using sodium borohydride (NaBH_4) to yield the MBBA resin[2][3].

Cleavage of Resin-Bound Ethers

Cleavage of molecules from the MBBA resin can be achieved using 2,3-dichloro-5,6-dicyanobenzoquinone (DDQ) to release the corresponding alcohols in good yields[2][3]. The p-methoxybenzyl (MPM) protecting group is readily removed by DDQ in dichloromethane with a small amount of water at room temperature[3].

Experimental Workflow: Synthesis of MBBA Resin

The following diagram illustrates the workflow for the synthesis of 3-methoxy-4-benzyloxybenzyl alcohol (MBBA) resin.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and application of MBBA resin.

Biological Activity and Related Compounds

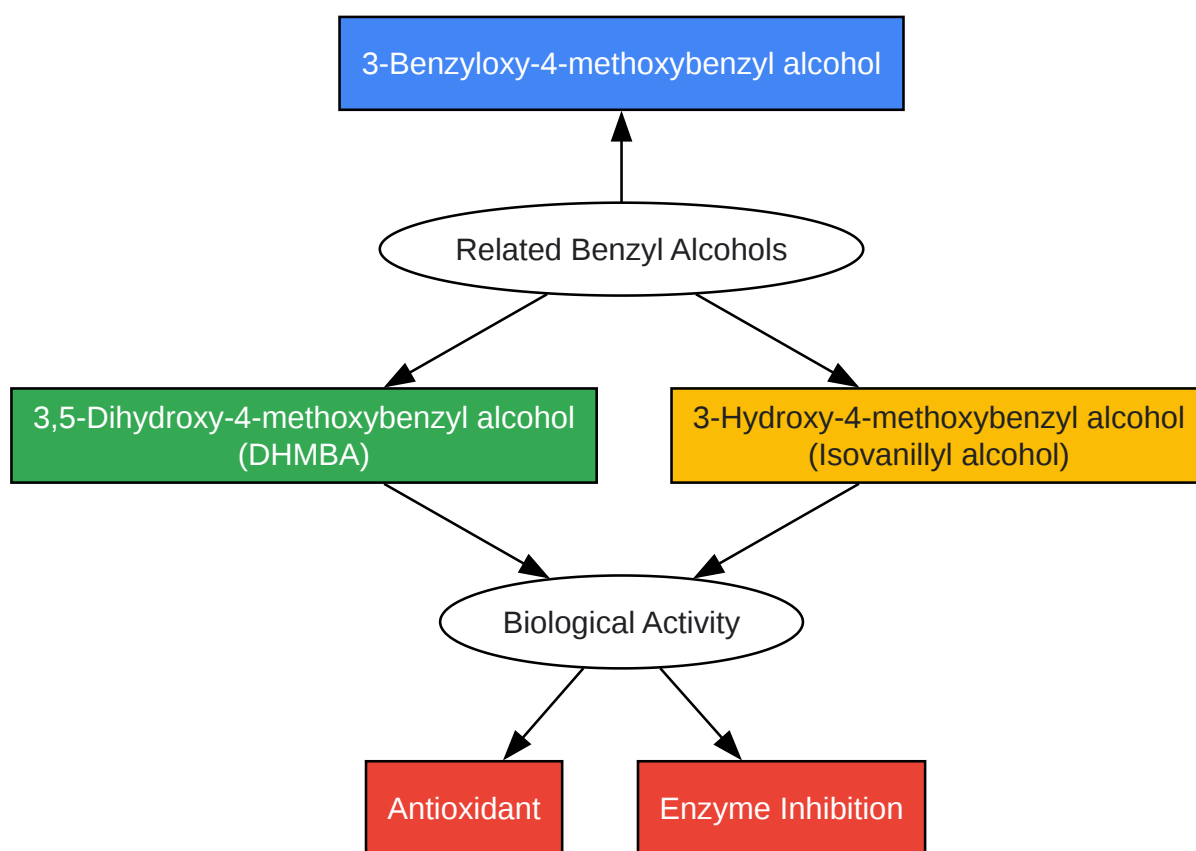
While specific signaling pathways for 3-benzyloxy-4-methoxybenzyl alcohol are not extensively documented, related compounds have shown significant biological activity. For instance, 3,5-dihydroxy-4-methoxybenzyl alcohol (DHMBA), an antioxidant first isolated from the Pacific oyster *Crassostrea gigas*, has been studied for its protective effects against oxidative stress[4] [5]. DHMBA has been shown to improve working memory and reduce anxiety in aged mice, potentially through the inhibition of the Nrf2-Keap1 protein-protein interaction, which upregulates antioxidant response genes[5].

Another related compound, 3-hydroxy-4-methoxybenzyl alcohol, is a metabolite of vanillic acid and has been shown to inhibit aldehyde oxidase[6].

The structural similarity of 3-benzyloxy-4-methoxybenzyl alcohol to these biologically active molecules suggests potential for further investigation into its pharmacological properties.

Logical Relationship of Related Compounds

The following diagram illustrates the relationship between 3-benzyloxy-4-methoxybenzyl alcohol and some of its biologically active analogs.



[Click to download full resolution via product page](#)

Caption: Relationship between 3-benzyloxy-4-methoxybenzyl alcohol and its analogs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-(Benzyloxy)-4-methoxybenzyl alcohol | C₁₅H₁₆O₃ | CID 74622 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ias.ac.in [ias.ac.in]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. Potential Function of 3,5-Dihydroxy-4-Methoxybenzyl Alcohol from Pacific Oyster (*Crassostrea gigas*) in Brain of Old Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 3-Hydroxy-4-methoxybenzyl alcohol | 4383-06-6 | FH42201 [biosynth.com]
- To cite this document: BenchChem. [Molecular weight of 3-Benzyloxy-4-methoxybenzyl alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154498#molecular-weight-of-3-benzyloxy-4-methoxybenzyl-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

